

Simonellite: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Simonellite

Cat. No.: B3050639

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Simonellite (C₁₉H₂₄) is a rare organic mineral, classified as a polycyclic aromatic hydrocarbon. [1][2] Its discovery and unique properties make it a subject of interest for researchers in various fields, including organic geochemistry and crystallography. This technical guide provides an in-depth overview of the discovery, history, and key characteristics of **Simonellite**, with a focus on its physicochemical properties and the methodologies used for its characterization.

Discovery and History

Simonellite was discovered by the Italian geologist and paleontologist, Professor Vittorio Simonelli (1860–1929) of the University of Bologna, in whose honor the mineral was named.[1][2][3] The type locality for **Simonellite** is a coal mine in Fognano, near Montepulciano, Tuscany, Italy.[2][3][4][5] The mineral was first described in 1919.[3] It is considered a valid species by the International Mineralogical Association (IMA) with a "pre-IMA" or "grandfathered" status, indicating its discovery before the establishment of the IMA.[3]

Physicochemical and Crystallographic Properties

Simonellite is a colorless to white, translucent mineral that occurs as crystalline incrustations. [3][4][5] It is found in lignite deposits and is believed to be derived from diterpenes present in coniferous resins.[1][2][4]

Quantitative Data Summary

The following tables summarize the key quantitative data for **Simonellite**.

Table 1: Chemical and Physical Properties

Property	Value
Chemical Formula	C ₁₉ H ₂₄ [1][2][3][5]
IUPAC Name	1,1-dimethyl-7-isopropyl-1,2,3,4-tetrahydrophenanthrene[1]
Molecular Weight	252.40 g/mol [3]
Elemental Composition	C: 90.42%, H: 9.58%[3]
Measured Density	1.08 g/cm ³ [5]
Calculated Density	1.10 g/cm ³ [5]
Melting Point	59-60 °C[4]
Boiling Point	314-316 °C[4]

Table 2: Crystallographic Data

Property	Value
Crystal System	Orthorhombic[1][5]
Point Group	2/m 2/m 2/m[4]
Space Group	Pnna[4][5]
Unit Cell Dimensions	a = 9.231(3) Å, b = 9.134(3) Å, c = 36.01(1) Å[4][5]
a:b:c ratio	1.011 : 1 : 3.942[5]
Volume of Unit Cell (V)	3036.22 Å ³ [5]
Z (formula units per unit cell)	8[3][4]

Experimental Protocols

The primary technique for elucidating the crystal structure of **Simonellite** is single-crystal X-ray diffraction. While a specific detailed protocol for the original determination is not available, a general methodology can be outlined based on standard crystallographic practices.

Single-Crystal X-ray Diffraction Methodology

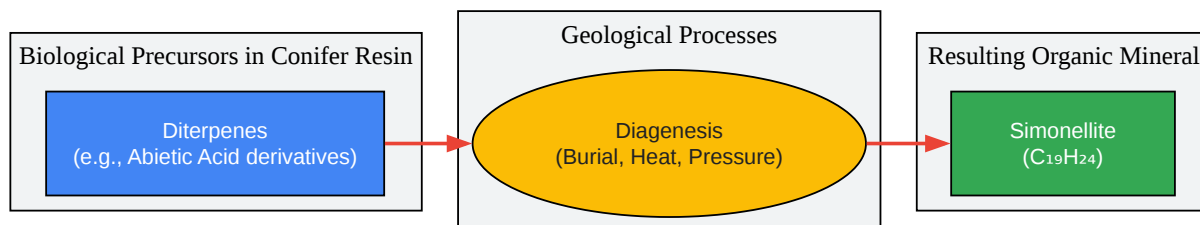
- **Crystal Selection and Mounting:** A suitable single crystal of **Simonellite** is carefully selected under a microscope. The crystal should be of high quality, with well-defined faces and free of visible defects. The selected crystal is then mounted on a goniometer head.
- **Data Collection:** The mounted crystal is placed in a single-crystal X-ray diffractometer. A monochromatic X-ray beam is directed at the crystal. As the crystal is rotated, the X-rays are diffracted by the electron clouds of the atoms in the crystal lattice, producing a unique diffraction pattern of spots. The intensities and positions of these diffracted spots are recorded by a detector.
- **Data Processing:** The raw diffraction data is processed to correct for various factors such as background noise, absorption, and Lorentz-polarization effects. The unit cell parameters and space group are determined from the geometry of the diffraction pattern.
- **Structure Solution:** The processed data is used to solve the crystal structure. For organic molecules like **Simonellite**, direct methods are often employed to determine the initial phases of the structure factors.
- **Structure Refinement:** The initial structural model is refined using least-squares methods. This iterative process adjusts the atomic positions, and thermal parameters to achieve the best possible fit between the observed and calculated diffraction data. The final result is a detailed three-dimensional model of the **Simonellite** molecule within the crystal lattice.

Biogeochemical Origin and Significance

Simonellite is considered a biomarker for higher plants, specifically conifers.^{[1][2]} Its molecular structure is derived from diterpenoid precursors found in plant resins. This biogeochemical link makes **Simonellite** a useful tool in paleobotanical studies of sedimentary rocks.

Biosynthetic Pathway Overview

The formation of **Simonellite** is a result of the diagenetic alteration of diterpenoids from coniferous resins. The following diagram illustrates the conceptual pathway from a generic diterpene precursor to **Simonellite**.



[Click to download full resolution via product page](#)

Caption: Conceptual pathway of **Simonellite** formation from diterpene precursors.

Conclusion

Simonellite stands as a fascinating example of a naturally occurring, crystalline organic molecule with a well-defined geological origin. The detailed characterization of its physical, chemical, and crystallographic properties through techniques like X-ray diffraction has provided valuable insights into its structure and formation. As a biomarker, it continues to be a relevant subject for research in the fields of organic geochemistry and paleobotany.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Simonellite - Wikipedia [en.wikipedia.org]
- 2. Simonellite (Simonellite) - Rock Identifier [rockidentifier.com]

- 3. Simonellite Mineral Data [webmineral.com]
- 4. handbookofmineralogy.org [handbookofmineralogy.org]
- 5. mindat.org [mindat.org]
- To cite this document: BenchChem. [Simonellite: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3050639#discovery-and-history-of-simonellite-mineral]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com